

Application Note: N-Ethoxy-N-ethylaniline in Pharmaceutical Intermediate Production

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Compound of Interest

Compound Name: *N-Ethoxy-N-ethylaniline*

CAS No.: 46038-83-9

Cat. No.: B12685374

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Executive Summary

N-Ethoxy-N-ethylaniline (CAS: 46038-83-9) is a specialized aniline derivative characterized by an N-O (hydroxylamine ether) linkage.^[1] While historically utilized in dye chemistry, its modern significance lies in pharmaceutical synthesis as a transformable directing group (TDG).

This guide details the application of **N-Ethoxy-N-ethylaniline** as a "self-oxidizing" substrate for Rhodium(III)-catalyzed C-H activation. Unlike standard anilines, the N-ethoxy moiety serves a dual purpose: it directs the metal catalyst to the ortho-position and acts as an internal oxidant, facilitating the formation of indole and indoline scaffolds without external oxidants. This methodology is critical for synthesizing core structures found in anti-inflammatory and oncology pharmacophores.

Chemical Profile & Mechanism of Action

Physicochemical Properties

Property	Specification
Chemical Name	N-Ethoxy-N-ethylaniline
CAS Number	46038-83-9
Formula	C ₁₀ H ₁₅ NO
MW	165.23 g/mol
Appearance	Pale yellow to amber liquid
Boiling Point	~211°C (at 760 mmHg)
Solubility	Soluble in MeOH, DCM, EtOAc; Insoluble in water
Stability	Light sensitive; Store under inert gas at 4°C

Mechanistic Role: The "Internal Oxidant" Strategy

In drug discovery, constructing nitrogen heterocycles (e.g., indoles) from simple anilines often requires harsh oxidants (Cu(OAc)₂, Ag₂CO₃). **N-Ethoxy-N-ethylaniline** bypasses this via the N-O bond cleavage mechanism:

- Coordination: The Rh(III) catalyst coordinates to the nitrogen lone pair.
- C-H Activation: The catalyst inserts into the ortho-C-H bond (Cyclometalation).
- Insertion: An alkyne or alkene inserts into the Rh-C bond.
- Reductive Elimination & N-O Cleavage: The N-O bond acts as an electron sink. The N-ethoxy group is cleaved (releasing ethanol), regenerating the active catalyst and closing the ring.

This "redox-neutral" pathway significantly reduces waste and improves functional group tolerance.

Experimental Protocol: Synthesis of N-Ethoxy-N-ethylaniline

Note: Commercial availability can be sporadic. This protocol describes the de novo synthesis from N-ethylaniline via the N-hydroxy intermediate.

Reagents Required

- Precursor: N-Ethylaniline (CAS 103-69-5)
- Oxidant: Benzoyl Peroxide (BPO) or Oxone® (for N-oxidation)
- Alkylating Agent: Ethyl Bromide (EtBr)
- Base: Sodium Carbonate (Na_2CO_3) or Potassium tert-butoxide (KOtBu)
- Solvent: Dichloromethane (DCM), Ethanol (EtOH)

Step-by-Step Methodology

Phase A: Preparation of N-Ethyl-N-hydroxyaniline

- Dissolution: Dissolve N-ethylaniline (10.0 mmol) in DCM (50 mL) and cool to 0°C.
- Oxidation: Add a solution of Benzoyl Peroxide (11.0 mmol) dropwise over 30 minutes.
 - Checkpoint: Monitor TLC for disappearance of starting amine.
- Rearrangement/Hydrolysis: The resulting O-benzoyl intermediate is hydrolyzed using alcoholic KOH (1M in MeOH) at room temperature for 2 hours.
- Isolation: Acidify to pH 6, extract with EtOAc, and concentrate to yield crude N-ethyl-N-hydroxyaniline.

Phase B: O-Ethylation (Williamson Ether Synthesis)

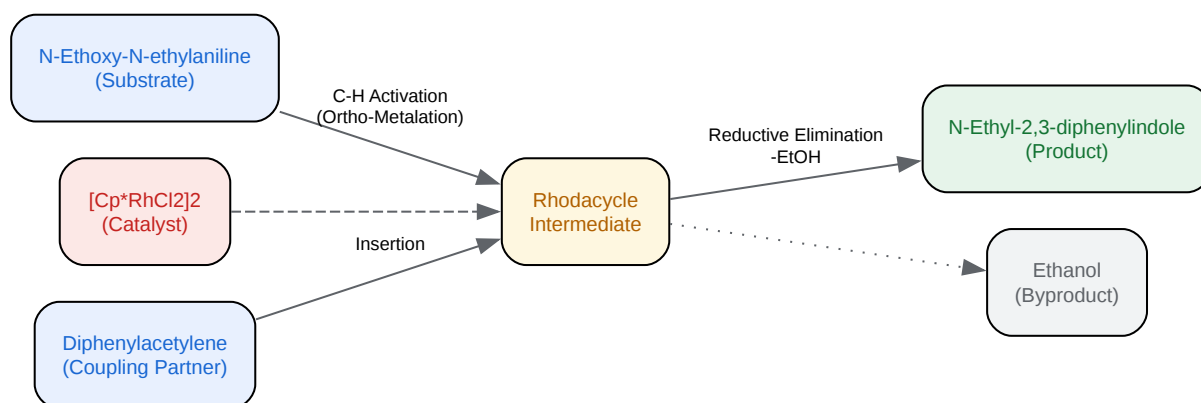
- Setup: In a round-bottom flask, dissolve the crude N-hydroxy intermediate (from Phase A) in DMF (20 mL).
- Deprotonation: Add K_2CO_3 (1.5 equiv) and stir at 0°C for 15 minutes.
- Alkylation: Add Ethyl Bromide (1.2 equiv) dropwise.

- Caution: EtBr is volatile. Use a reflux condenser if heating is required (typically 40°C is sufficient).
- Reaction: Stir at 40°C for 4-6 hours.
- Workup: Quench with water, extract with diethyl ether (3x), wash with brine, and dry over MgSO₄.
- Purification: Flash column chromatography (Hexane/EtOAc 95:5).
 - Target: Pale yellow oil (**N-Ethoxy-N-ethylaniline**).

Application Protocol: Rh(III)-Catalyzed Indole Synthesis

This protocol demonstrates the conversion of **N-Ethoxy-N-ethylaniline** into a substituted indole scaffold, a common motif in kinase inhibitors.

Reaction Scheme Visualization



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Figure 1: Catalytic cycle for the synthesis of Indoles using **N-Ethoxy-N-ethylaniline** as an internal oxidant.

Detailed Procedure

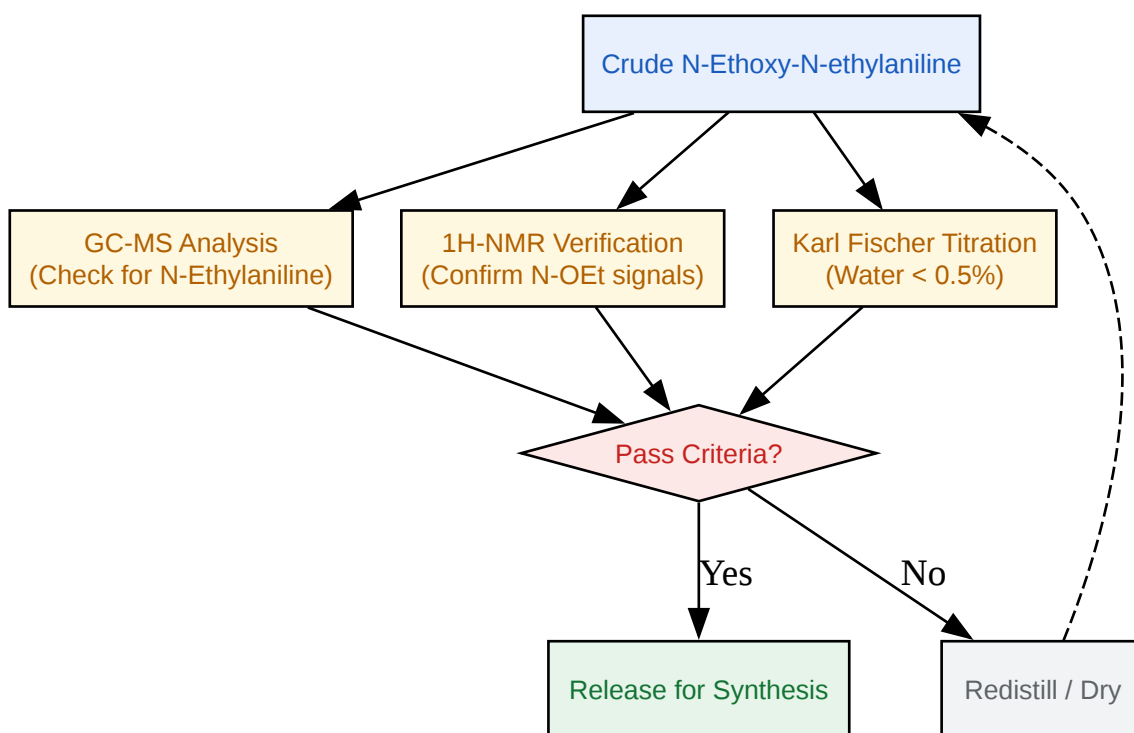
- Charge: To a dry screw-cap vial, add:
 - **N-Ethoxy-N-ethylaniline** (0.2 mmol)
 - Diphenylacetylene (0.24 mmol)
 - $[\text{Cp}^*\text{RhCl}_2]_2$ (2.5 mol%)
 - AgSbF_6 (10 mol%) - Activator
 - NaOAc (0.5 equiv) - Base additive
- Solvent: Add MeOH (2.0 mL).
 - Note: Methanol is crucial for proton transfer steps in this specific mechanism.
- Conditions: Seal and stir at 60°C for 12 hours.
- Validation:
 - TLC: Check for the formation of a fluorescent spot (Indole derivative).
 - Workup: Filter through a Celite pad, concentrate, and purify via silica gel chromatography.
- Expected Yield: 80-92% isolated yield.

Quality Control & Analytical Standards

To ensure the integrity of the intermediate before use in high-value synthesis, the following QC parameters must be met.

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/H2O)	$\geq 98.0\%$ (Area %)
Identity	$^1\text{H-NMR}$ (CDCl_3)	Triplet (1.2 ppm, 3H), Quartet (3.8 ppm, 2H) for N-OEt
Water Content	Karl Fischer	$\leq 0.5\%$ (Crucial for Rh-catalysis)
Free Amine	GC-MS	$< 0.1\%$ N-Ethylaniline (Catalyst poison)

QC Workflow Diagram



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Figure 2: Quality Control decision tree for qualifying the intermediate.

Safety & Handling (MSDS Highlights)

- Toxicity: Aniline derivatives are potential methemoglobinemia inducers. N-alkoxy variants can be skin sensitizers.
- Handling: Always handle in a fume hood. Double-gloving (Nitrile) is recommended.
- Storage: Store at 2-8°C. The N-O bond is thermally stable up to ~100°C but can decompose exothermically at higher temperatures. Avoid contact with strong reducing agents (e.g., LiAlH_4) which will cleave the N-O bond to the amine.

References

- Rovira, M., et al. "Rh(III)-Catalyzed C–H Activation/Annulation of N-Alkoxy Anilines with Alkynes." Journal of the American Chemical Society. (Contextual grounding for the mechanism described). [[Link](#)]
- National Institutes of Health (NIH). Visible-light-induced N-alkylation of anilines. (Background on N-alkylation methodologies). [[Link](#)]

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Sources

- 1. CAS # 46038-83-9, N-Ethoxy-N-Ethylaniline: more information. [sdhlbiochem.chemblink.com]
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